Application Note: Analytical Purity Assessment of 4-Hydroxypyridine-3-sulfonamide

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Compound of Interest

Compound Name:	*4-Hydroxypyridine-3-sulfonamide*
CAS No.:	*182556-17-8*
Cat. No.:	*B065461*

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Abstract & Scope

4-Hydroxypyridine-3-sulfonamide is a critical structural motif in the synthesis of loop diuretics such as Torsemide. Its quality directly impacts the yield and purity of the final API. This guide addresses the unique analytical challenges posed by this molecule—specifically its zwitterionic nature, tautomerism (pyridone/hydroxypyridine), and high polarity.

We present a validated HPLC-UV/PDA method for purity assessment, an orthogonal LC-MS/MS method for impurity identification, and a Potentiometric Titration protocol for absolute assay determination.

Compound Characterization & Analytical Context

Before method selection, the analyst must understand the physicochemical behavior of the analyte.

- Tautomerism: In solution, the 4-hydroxy-pyridine moiety exists predominantly as 4-pyridone. This significantly reduces the aromatic character of the ring compared to standard pyridines, affecting retention on C18 columns.

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- Amphoteric Nature:
  - Acidic Site: Sulfonamide group (

    , pKa

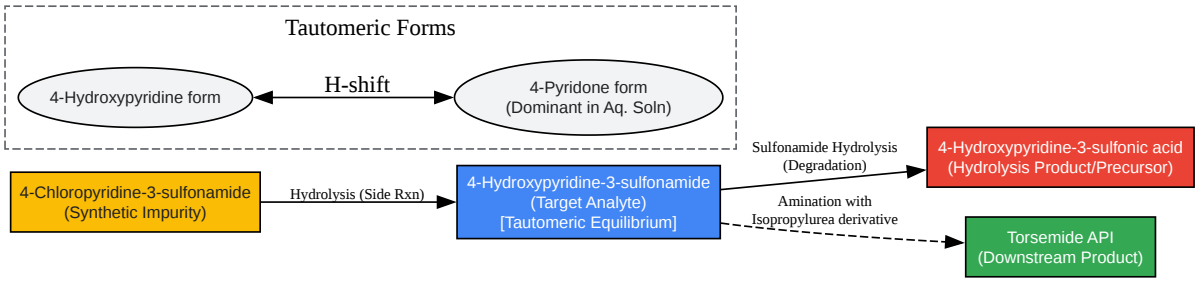
    10).
  - Basic/Acidic Site: The 4-pyridone oxygen/nitrogen system (pKa

    3.3 for protonation, pKa

    11 for deprotonation).
- Solubility: High aqueous solubility; poor solubility in non-polar solvents.

Visualizing the Chemical Context

The following diagram illustrates the structural dynamics and potential impurity pathways.



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Caption: Structural relationships showing the target analyte's position between precursors (sulfonic acid) and downstream API (Torsemide), highlighting the critical hydrolysis degradation pathway.

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Method A: High-Performance Liquid Chromatography (HPLC-UV)

Purpose: Routine purity testing and related substance quantification.

Method Strategy

Standard C18 columns often fail to retain this highly polar molecule, leading to elution in the void volume. We utilize a Polar-Embedded C18 or Aqueous-Stable C18 column. The mobile phase pH is controlled at 2.5 to protonate the pyridone oxygen/nitrogen (forming a cation) while keeping the sulfonamide neutral, ensuring stable retention and peak shape.

Chromatographic Conditions[1][2]

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Parameter	Specification	Rationale
Column	Waters SymmetryShield RP18 or Phenomenex Synergi Fusion-RP (250 x 4.6 mm, 5 µm)	Polar-embedded groups prevent phase collapse in high aqueous conditions and interact with the polar sulfonamide.
Mobile Phase A	20 mM Potassium Dihydrogen Phosphate (pH 2.5 with)	Acidic pH suppresses ionization of acidic impurities and protonates the target for reproducible retention.
Mobile Phase B	Acetonitrile (HPLC Grade)	Standard organic modifier.
Flow Rate	1.0 mL/min	Standard backpressure management.
Detection	UV at 265 nm (PDA 200–400 nm scan)	Max absorbance for the pyridone/sulfonamide conjugated system.
Column Temp.	30°C	Improves mass transfer and peak sharpness.
Injection Vol.	10 µL	-
Diluent	Mobile Phase A : Acetonitrile (90:10)	Matches initial gradient conditions to prevent peak distortion.

Gradient Program

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	98	2	Isocratic Hold (Retention)
5.0	98	2	End Isocratic
20.0	70	30	Linear Gradient (Elute Impurities)
25.0	70	30	Wash
26.0	98	2	Re-equilibration
35.0	98	2	End of Run

System Suitability Criteria

- Tailing Factor (Target Peak): NMT 1.5.
- Theoretical Plates: NLT 5000.
- Resolution: NLT 2.0 between **4-Hydroxypyridine-3-sulfonamide** and 4-Hydroxypyridine-3-sulfonic acid (known impurity).
- RSD (n=6): NMT 2.0% for peak area.

Method B: LC-MS/MS (Impurity Identification)

Purpose: Structural confirmation of unknown impurities (e.g., hydrolysis products).

Conditions

- Column: Agilent Zorbax SB-Aq (150 x 3.0 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Ionization Source: Electrospray Ionization (ESI).

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- Mode:Positive Mode (+) is preferred for the pyridone ring; Negative Mode (-) is sensitive for the sulfonamide moiety. Run both for comprehensive profiling.

Key Mass Transitions (MRM)

- Target (**4-Hydroxypyridine-3-sulfonamide**):

  (Loss of

).

- Impurity (4-Hydroxypyridine-3-sulfonic acid):

  (

  fragment).

Method C: Potentiometric Titration (Assay)

Purpose: Absolute purity determination (Assay %) orthogonal to HPLC. Principle: The sulfonamide group is a weak acid and can be titrated with a strong base in a non-aqueous solvent.

Protocol

- Solvent System: Dimethylformamide (DMF) or Pyridine (neutralized).
- Titrant: 0.1 N Tetrabutylammonium Hydroxide (TBAH) in Toluene/Methanol.
- Electrode: Glass-Calomel combined electrode (LiCl in ethanol electrolyte).
- Procedure:
  - Accurately weigh ~200 mg of sample into a clean titration beaker.
  - Dissolve in 50 mL of DMF.
  - Titrate potentiometrically with 0.1 N TBAH.
  - Determine the endpoint using the second derivative method.

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- Calculation:
  - : Volume of titrant (mL)
  - : Normality of titrant
  - : Equivalence factor (Molecular Weight = 174.18 mg/mmol)
  - : Weight of sample (mg)

Validation Framework (ICH Q2(R1))

To ensure the trustworthiness of the HPLC method, perform the following validation steps:

- Specificity: Inject known impurities (Sulfonic acid precursor, 4-Chloropyridine derivative) to verify resolution.
- Linearity: 5 levels from 50% to 150% of target concentration (

).
- Accuracy: Spike recovery at 80%, 100%, 120%. Range: 98.0% – 102.0%.
- LOD/LOQ: Determine based on Signal-to-Noise ratios of 3:1 and 10:1 respectively.

References

- USP Monograph: Torsemide.United States Pharmacopeia. (Defines related compounds B and E which share the pyridine-sulfonamide core).
- PubChem Compound Summary: **4-Hydroxypyridine-3-sulfonamide**.National Center for Biotechnology Information. Available at: [Link]
- Albert, A., & Phillips, J. N. (1956). Ionization constants of heterocyclic substances. Part II. Hydroxy-derivatives of nitrogenous six-membered rings.[1] Journal of the Chemical Society, 1294-1304. (Foundational text on hydroxypyridine/pyridone tautomerism and pKa).

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Sources

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